

Application Notes and Protocols: Methylionone in Sensory Science Research

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Compound of Interest

Compound Name: Methylionene

CAS No.: 31197-54-3

Cat. No.: B149226

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Introduction

Methylionone is a significant aroma chemical, prized for its characteristic violet, orris, and woody scent profile.[1][2][3] It is a key component in the fragrance and flavor industries, valued for its ability to impart a soft, powdery, and floral quality to a wide range of consumer products, including perfumes, cosmetics, and even food and beverages.[1][4][5] This guide provides a comprehensive overview of the application of methylionone in sensory science research, offering detailed protocols for its use in sensory evaluation and neuroimaging studies.

From a chemical standpoint, methylionone is a collective term for a group of isomers, with the most common being alpha-isomethyl ionone, which is lauded for its superior violet-orris notes.[2][6] The specific isomeric composition of a methylionone blend significantly influences its final olfactory profile.[2] This complexity makes methylionone an excellent candidate for studies investigating the nuances of odor perception, discrimination, and identification.[7]

These application notes are designed for researchers, scientists, and drug development professionals interested in leveraging methylionone as a tool to explore the intricacies of the human olfactory system.

Chemical and Physical Properties of Methylionone

A summary of the key chemical and physical properties of methylionone is presented in the table below.

Property	Value	Source
Chemical Formula	C14H22O	[8][9]
Molecular Weight	206.32 g/mol	[8][9]
Appearance	Colorless to pale yellow liquid	[10][11]
Odor	Floral, violet, woody, powdery	[1][2]
Solubility	Soluble in alcohol and oils; insoluble in water	[10][11]
CAS Number	1335-46-2 (for the mixture)	[8][10]

Table 1: Key chemical and physical properties of methylionone.

Part 1: Sensory Evaluation of Methylionone

Sensory evaluation is a critical component of understanding the perceptual qualities of aroma compounds. The following sections provide detailed protocols for conducting sensory tests with methylionone.

Panelist Screening and Training

The reliability of sensory data is heavily dependent on the selection and training of the sensory panel.

Protocol for Panelist Screening:

- **Recruitment:** Recruit a group of potential panelists. Ensure they are free from any conditions that may affect their sense of smell.
- **Basic Sensory Tests:** Conduct basic sensory tests to assess their ability to identify and differentiate fundamental tastes (sweet, sour, salty, bitter, umami) and a range of common

odors.[12]

- Odor Recognition Test: Present a series of common odorants (e.g., lemon, vanilla, coffee) and ask panelists to identify them.
- Ranking Test: Provide a series of solutions of a single odorant at different concentrations and ask panelists to rank them in order of intensity.
- Selection: Select panelists who demonstrate good sensory acuity and can consistently differentiate between stimuli.

Protocol for Panelist Training:

- Introduction to Sensory Terminology: Familiarize the selected panelists with a standardized lexicon of descriptive terms for aromas.
 - Reference Standards: Provide reference standards for specific aroma attributes to ensure consistent use of terminology. For methylionone, this would include references for "violet," "orris," "woody," and "powdery."
 - Intensity Scaling: Train panelists to use a standardized intensity scale (e.g., a 15-point scale) to rate the strength of different aroma attributes.
 - Practice Sessions: Conduct multiple practice sessions using various concentrations of methylionone and other aroma compounds to build their expertise and ensure consistency.
- [13]

Sensory Testing Methods

A variety of sensory testing methods can be employed to evaluate methylionone. The choice of method will depend on the specific research question.

1.2.1 Discrimination Tests

These tests are used to determine if there is a perceptible difference between two or more samples.[14]

Triangle Test Protocol:

- **Sample Preparation:** Prepare two identical samples of a methylionone solution and one different sample (e.g., a different isomer or a different concentration).
- **Presentation:** Present the three samples (coded with random three-digit numbers) to the panelists in a randomized order.
- **Evaluation:** Ask the panelists to identify the sample that is different from the other two.
- **Analysis:** Analyze the results statistically to determine if a significant number of panelists correctly identified the odd sample.

1.2.2 Descriptive Analysis

This method is used to identify and quantify the specific sensory attributes of a product.[\[14\]](#)

Quantitative Descriptive Analysis (QDA®) Protocol:

- **Lexicon Development:** In a group session, have the trained panelists develop a list of descriptive terms for the aroma of methylionone.
- **Reference Standards:** Provide reference standards for each of the agreed-upon descriptors.
- **Individual Evaluation:** Have each panelist individually evaluate the methylionone sample and rate the intensity of each descriptor on a line scale.
- **Data Analysis:** Analyze the data to create a sensory profile (e.g., a spider web plot) that visually represents the aroma characteristics of the methylionone sample.[\[15\]](#)

Preparation of Standardized Methylionone Solutions

Consistent and accurate preparation of odorant solutions is crucial for reliable sensory data.

Protocol for Solution Preparation:

- **Solvent Selection:** Choose an appropriate solvent that is odorless and will not interfere with the perception of methylionone. Common solvents include mineral oil, propylene glycol, or ethanol.
- **Stock Solution:** Prepare a concentrated stock solution of methylionone in the chosen solvent.

- **Serial Dilutions:** Perform serial dilutions of the stock solution to create a range of concentrations for testing. Use precise laboratory equipment (e.g., calibrated pipettes and volumetric flasks) to ensure accuracy.
- **Storage:** Store the solutions in airtight, amber glass bottles in a cool, dark place to prevent degradation.

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Part 2: Neuroimaging of Methylionone Perception

Functional neuroimaging techniques, such as functional magnetic resonance imaging (fMRI) and positron emission tomography (PET), allow researchers to investigate the neural correlates of odor perception.^{[16][17]}

The Olfactory Pathway

Understanding the basic pathway of olfactory signal transduction is essential for interpreting neuroimaging data.

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When an odorant molecule like methylionone enters the nasal cavity, it binds to specific olfactory receptors, which are G-protein coupled receptors (GPCRs), on the cilia of olfactory receptor neurons.^{[18][19]} This binding activates a G-protein ($G_{\alpha olf}$), which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP).^{[20][21]} The increase in cAMP opens ion channels, leading to a depolarization of the neuron and the generation of an action potential.^{[18][20]} This signal is then transmitted to the olfactory bulb and subsequently to higher brain centers for processing.^{[18][19]}

Functional Neuroimaging Protocol

This protocol outlines a general procedure for conducting an fMRI study to investigate the brain's response to methylionone.

Protocol for an fMRI Study of Methylionone Perception:

- Participant Recruitment: Recruit healthy participants with a normal sense of smell.
- Odor Delivery System: Utilize an olfactometer to deliver precise and timed pulses of methylionone vapor to the participant inside the fMRI scanner.[22][23]
- Experimental Design: Employ a block design or an event-related design.
 - Block Design: Alternate between blocks of odor presentation (e.g., 30 seconds of methylionone) and blocks of rest (e.g., 30 seconds of clean air).
 - Event-Related Design: Present brief, randomized pulses of methylionone and a control odor (or clean air).
- fMRI Data Acquisition: Acquire whole-brain functional images using a T2*-weighted echo-planar imaging (EPI) sequence.
- Data Analysis:
 - Preprocessing: Perform standard fMRI preprocessing steps, including motion correction, slice-timing correction, spatial normalization, and smoothing.
 - Statistical Analysis: Use a general linear model (GLM) to identify brain regions that show a significant change in blood-oxygen-level-dependent (BOLD) signal in response to methylionone presentation compared to the control condition.
- Region of Interest (ROI) Analysis: Focus the analysis on brain regions known to be involved in olfactory processing, such as the piriform cortex, amygdala, insula, and orbitofrontal cortex.[16][24][25]

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Integrating Sensory and Neuroimaging Data

A powerful approach is to combine sensory evaluation data with neuroimaging results. For example, researchers can correlate the perceived intensity or pleasantness ratings of methylionone with the magnitude of activation in specific brain regions. This can provide valuable insights into the neural coding of different perceptual dimensions of smell.

Conclusion

Methylionone is a versatile and valuable tool for sensory science research. Its complex and pleasant aroma profile makes it an ideal stimulus for investigating a wide range of olfactory phenomena, from basic odor detection and discrimination to the neural underpinnings of aesthetic appreciation of smells. The protocols outlined in this guide provide a solid foundation for researchers to design and execute robust and informative studies using this important aroma chemical.

References

- National Center for Biotechnology Information. (n.d.). The Transduction of Olfactory Signals. In *Neuroscience* (2nd ed.). Sinauer Associates. Retrieved from [\[Link\]](#)
- ProQuest. (n.d.). fNIRS neuroimaging in olfactory research: A systematic literature review. Retrieved from [\[Link\]](#)
- Savic, I. (2005). Brain Imaging Studies of the Functional Organization of Human Olfaction. *Chemical Senses*, 30(suppl_1), i258–i260. [\[Link\]](#)
- Spehr, M., & Munger, S. D. (2009). The sense of smell, its signalling pathways, and the dichotomy of cilia and microvilli in olfactory sensory cells. *Pflügers Archiv - European Journal of Physiology*, 458(1), 183–200. [\[Link\]](#)
- Massive Bio. (2026, January 6). Olfactory Transduction. Retrieved from [\[Link\]](#)
- University of Oregon Libraries. (n.d.). Olfactory System. In *Introduction to Neurobiology*. Retrieved from [\[Link\]](#)
- Sela, L., & Sobel, N. (2010). A comparative neuroimaging perspective of olfaction and higher-order olfactory processing: on health and disease. *Current Opinion in Neurobiology*, 20(4), 500–506. [\[Link\]](#)

- Reactome. (n.d.). Olfactory Signaling Pathway. Retrieved from [\[Link\]](#)
- Skarżyńska, M. B., Krzeski, A., Krętowska, M., & Skarżyński, P. H. (2020). Functional Magnetic Resonance Imaging in the Olfactory Perception of the Same Stimuli. *SFERA*, 1(1), 1.
- Foreverest Resources Ltd. (n.d.). Methylionone. Retrieved from [\[Link\]](#)
- Royet, J. P., Hudry, J., Zald, D. H., Godinot, D., Grégoire, M. C., Lavenne, F., ... & Holley, A. (2001). Functional Mapping of Human Brain in Olfactory Processing: A PET Study. *Journal of Neurophysiology*, 85(4), 1437–1451. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methylionone. PubChem. Retrieved from [\[Link\]](#)
- Everglow Spirits. (n.d.). Sensory assessment: How to implement flavour evaluation techniques. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2026, February 13). Methyl Ionone in Flavors and Food: Enhancing Taste Experiences with This Aromatic Compound. Retrieved from [\[Link\]](#)
- The Scent of Success: Sourcing Methylionone for Premium Fragrances. (2026, January 26). Retrieved from [\[Link\]](#)
- MDPI. (2025, September 5). From Volatile Profiling to Sensory Prediction: Recent Advances in Wine Aroma Modeling Using Chemometrics and Sensor Technologies. Retrieved from [\[Link\]](#)
- Patsnap. (2017, May 31). Methylionone and preparation method of methylionone intermediate. Retrieved from [\[Link\]](#)
- Scentspiracy. (n.d.). Methyl Ionone Gamma A (1335-46-2): Violet-Orris Profile. Retrieved from [\[Link\]](#)
- Australian Wine Research Institute. (n.d.). Identification and origin of volatile compounds responsible for important wine sensory attributes. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Analysis of sensory evaluation and volatile compounds. Sensory... Retrieved from [\[Link\]](#)
- Olfactorian. (n.d.). Methyl Ionone Gamma | Perfume Material. Retrieved from [\[Link\]](#)
- Purdue University. (n.d.). SOP 15. Retrieved from [\[Link\]](#)
- Drake, M. A., & Delahunty, C. M. (2007). Associations of Volatile Compounds with Sensory Aroma and Flavor. *Comprehensive Reviews in Food Science and Food Safety*, 6(4), 123–132. [\[Link\]](#)
- How to validate flavorings: aroma testing and sensory evaluation. (2025, December 2). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Cartridge and Olfactometer Setup. (A) Preparation of odor.... Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). α -Isomethyl ionone. Retrieved from [\[Link\]](#)
- Leffingwell, J. C. (n.d.). The alpha-n-Methylionones. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). (E)-alpha-methyl ionone (74-80%). Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). alpha-methyl ionone. Retrieved from [\[Link\]](#)
- smell. (n.d.). Retrieved from [\[Link\]](#)
- Fukutani, Y., Abe, M., & Touhara, K. (2022). Antagonistic interactions between odorants alter human odor perception. *bioRxiv*. [\[Link\]](#)
- Wageningen University & Research. (n.d.). Release and perception of aroma compounds during consumption. Retrieved from [\[Link\]](#)
- Flavor Profiling Analysis: A Laboratory Guide to Principles and Methods. (2024, October 7). Retrieved from [\[Link\]](#)
- Agritrop. (n.d.). RTBfoods Manual - Part 1- Sensory Analysis. Retrieved from [\[Link\]](#)

- Johnson, B. N., Schoonover, B., & Wilson, D. A. (2019). Novel Olfactometer for Efficient and Flexible Odorant Delivery. *Chemical Senses*, 44(4), 217–225. [[Link](#)]
- bioRxiv. (2025, September 11). A low-cost and open-source olfactometer to precisely deliver single odours and odour mixtures. Retrieved from [[Link](#)]
- DLG.org. (n.d.). Panel training on odour and aroma perception for sensory analysis. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Fragrance material review on alpha-iso-methylionone. Retrieved from [[Link](#)]
- Burseg, K., & de Jong, C. (2009). Application of the Olfactoscan method to study the ability of saturated aldehydes in masking the odor of methional. *Journal of Agricultural and Food Chemistry*, 57(19), 9086–9090. [[Link](#)]
- ResearchGate. (n.d.). (PDF) Odorant–Receptor Interactions and Odor Percept: A Chemical Perspective. Retrieved from [[Link](#)]
- MDPI. (2013, December 5). Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds. Retrieved from [[Link](#)]
- Fukutani, Y., Abe, M., & Touhara, K. (2023). Antagonistic interactions between odorants alter human odor perception. *iScience*, 26(4), 106363. [[Link](#)]
- PubMed. (n.d.). Fragrance material review on alpha-iso-methylionone. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Harnessing Odorant Receptor Activation to Suppress Real Malodor. Retrieved from [[Link](#)]
- Syneco Systems. (n.d.). Persnickety® Chemicals - Odor Perception. Retrieved from [[Link](#)]

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Sources

- [1. nbinno.com \[nbinno.com\]](#)
- [2. Methyl Ionone Gamma A \(1335-46-2\): Violet-Orris Profile – Synthetic Fragrance — Scentspiracy \[scentspiracy.com\]](#)
- [3. olfactorian.com \[olfactorian.com\]](#)
- [4. nbinno.com \[nbinno.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
- [6. \$\alpha\$ -Isomethyl ionone - Wikipedia \[en.wikipedia.org\]](#)
- [7. fNIRS neuroimaging in olfactory research: A systematic literature review - ProQuest \[proquest.com\]](#)
- [8. METHYLIONONE CAS#: 1335-46-2 \[m.chemicalbook.com\]](#)
- [9. Methylionone | C₁₄H₂₂O | CID 5371084 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. Page loading... \[wap.guidechem.com\]](#)
- [11. CAS 1335-46-2: Methylionone | CymitQuimica \[cymitquimica.com\]](#)
- [12. agritrop.cirad.fr \[agritrop.cirad.fr\]](#)
- [13. dlq.org \[dlq.org\]](#)
- [14. How to validate flavorings: aroma testing and sensory evaluation \[mbrfingredients.com.br\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. academic.oup.com \[academic.oup.com\]](#)
- [17. journals.physiology.org \[journals.physiology.org\]](#)
- [18. massivebio.com \[massivebio.com\]](#)
- [19. Olfactory System – Introduction to Neurobiology \[opentext.uoregon.edu\]](#)
- [20. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [21. The sense of smell, its signalling pathways, and the dichotomy of cilia and microvilli in olfactory sensory cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. academic.oup.com \[academic.oup.com\]](#)
- [23. biorxiv.org \[biorxiv.org\]](#)

- 24. A comparative neuroimaging perspective of olfaction and higher-order olfactory processing: on health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 25. sfera.unife.it [sfera.unife.it]
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